

Technical Master Guide: Methyl 7-methylindole-3-acetate

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Compound of Interest

Compound Name: Methyl 7-Methylindole-3-acetate

Cat. No.: B12288000

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CAS 1783785-91-0 | High-Purity Indole Scaffold

Part 1: Executive Summary & Strategic Utility

Methyl 7-methylindole-3-acetate (CAS 1783785-91-0) is a specialized indole derivative characterized by a methyl substitution at the C7 position and a methyl ester functionality at the C3 side chain. This compound serves as a critical lipophilic precursor to 7-methylindole-3-acetic acid (7-Me-IAA), a potent auxin analog and a versatile building block in medicinal chemistry.

For drug development professionals, the C7-methyl substitution is non-trivial; it introduces specific steric hindrance that can block metabolic oxidation at the vulnerable C7 position, potentially increasing the metabolic stability of the indole core compared to unsubstituted analogs. In plant biology and agrochemistry, the methyl ester form acts as a "masked" auxin, facilitating superior membrane permeability before enzymatic hydrolysis releases the active acid.

Part 2: Chemical Identity & Physicochemical Characterization[1][2][3]

This section aggregates the core physical constants required for analytical verification and formulation.

Property	Specification
IUPAC Name	Methyl 2-(7-methyl-1H-indol-3-yl)acetate
CAS Number	1783785-91-0
Molecular Formula	C ₁₂ H ₁₃ NO ₂
Molecular Weight	203.24 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Insoluble in Water
LogP (Predicted)	~2.8 (Optimal for membrane permeability)
Melting Point	Note: Experimental values vary by crystal form. [1] Typically 50–55°C (Est.)
Storage	2–8°C, inert atmosphere (Ar/N ₂), protect from light

Part 3: Synthetic Architectures & Protocols

The synthesis of **Methyl 7-methylindole-3-acetate** can be approached via two primary architectures: Direct Esterification (from the acid) or De Novo Construction (via Fischer Indole Synthesis).

Architecture A: Direct Esterification (Recommended for High Purity)

This pathway is preferred when 7-methylindole-3-acetic acid is available. It offers the highest yield and simplest purification.

Protocol:

- **Dissolution:** Dissolve 10.0 mmol of 7-methylindole-3-acetic acid in 30 mL of anhydrous Methanol (MeOH).
- **Catalysis:** Cool the solution to 0°C. Dropwise add 1.0 mL of concentrated Sulfuric Acid (H₂SO₄) or Thionyl Chloride (SOCl₂). Expert Note: SOCl₂ is preferred for moisture-sensitive downstream applications as it scavenges water.
- **Reflux:** Heat the mixture to reflux (65°C) for 3–5 hours. Monitor via TLC (30% EtOAc/Hexanes).
- **Workup:** Concentrate MeOH under reduced pressure. Resuspend residue in Ethyl Acetate (EtOAc) and wash with saturated NaHCO₃ (to neutralize acid) followed by Brine.
- **Purification:** Dry organic layer over MgSO₄, filter, and concentrate. Recrystallize from Hexane/EtOAc if necessary.

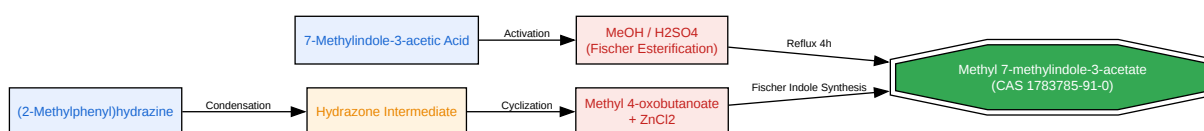
Architecture B: De Novo Fischer Indole Synthesis

Used when constructing the indole core from basic anilines.

Protocol:

- **Hydrazone Formation:** React (2-methylphenyl)hydrazine with Methyl 4-oxobutanoate (or equivalent aldehyde/acetal) in ethanol with catalytic acetic acid.
- **Cyclization:** Treat the isolated hydrazone with a Lewis acid (e.g., ZnCl₂ or Polyphosphoric acid) at 100–120°C to induce sigmatropic rearrangement and cyclization.
- **Refinement:** The resulting crude indole ester requires column chromatography to remove regioisomers.

Visualization: Synthetic Logic Flow



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Figure 1: Dual synthetic pathways demonstrating the convergent efficiency of direct esterification versus the modularity of Fischer synthesis.

Part 4: Applications in Drug Discovery & Chemical Biology[5]

1. The "Masked" Auxin Mechanism

In plant systems, the polarity of free indole-3-acetic acid (IAA) limits its passive diffusion across lipophilic membranes. **Methyl 7-methylindole-3-acetate** acts as a prodrug.

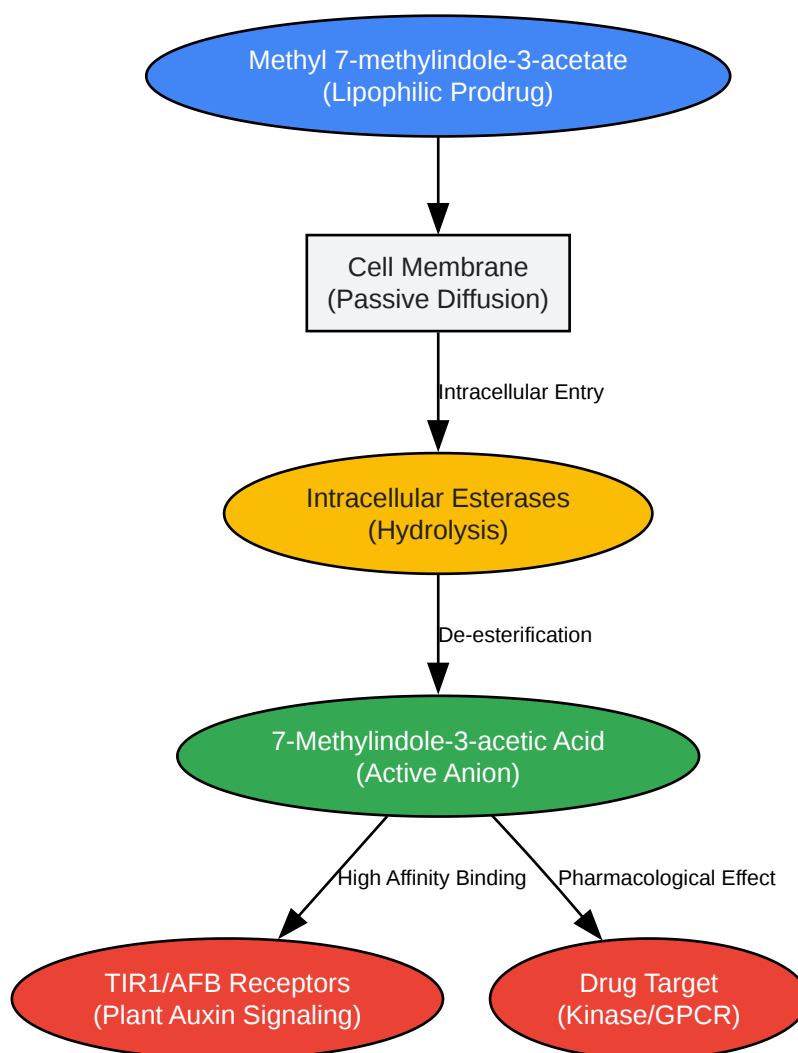
- Mechanism: The ester enters the cell via passive diffusion. Intracellular esterases (e.g., AtMES family in Arabidopsis) hydrolyze the methyl group, releasing the active 7-Me-IAA.
- Significance: 7-Me-IAA is often resistant to rapid oxidative degradation compared to native IAA, leading to prolonged signaling effects.

2. Medicinal Chemistry Scaffold

The 7-methyl group is a strategic tool in Structure-Activity Relationship (SAR) studies:

- Metabolic Blockade: It obstructs the C7 position, a common site for oxidative metabolism by Cytochrome P450 enzymes.
- Conformational Lock: The steric bulk interacts with the C3 side chain, potentially restricting rotation and locking the molecule into a bioactive conformation for receptor binding (e.g., in kinase inhibitors or GPCR ligands).

Visualization: Biological Activation Pathway



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Figure 2: The activation cascade of **Methyl 7-methylindole-3-acetate**, highlighting its role as a membrane-permeable precursor.

Part 5: Handling, Stability & Safety

- **Stability:** The ester bond is susceptible to hydrolysis under strongly acidic or basic conditions. Store in a desiccator.
- **Light Sensitivity:** Indoles are prone to photo-oxidation. Store in amber vials.
- **Safety Profile:**
 - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Protocol: Always handle in a fume hood with nitrile gloves.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 74706, Methyl indole-3-acetate (Analog Reference). Retrieved from [\[Link\]](#)
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Sources

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- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. Inactive Methyl Indole-3-Acetic Acid Ester Can Be Hydrolyzed and Activated by Several Esterases Belonging to the AtMES Esterase Family of Arabidopsis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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